Application Notes and Protocols: Synthesis of 3-Isopropylmorpholine from L-Valinol

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Compound of Interest

Compound Name:	*3-Isopropylmorpholine*
CAS No.:	*927802-40-2*
Cat. No.:	*B1321799*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Morpholine and its derivatives are pivotal structural motifs in medicinal chemistry, frequently incorporated into drug candidates to enhance pharmacological profiles. This document provides detailed application notes and a comprehensive experimental protocol for the synthesis of (S)-**3-isopropylmorpholine** from the readily available chiral building block, L-valinol. The described method is a two-step, one-pot procedure involving the N-alkylation of L-valinol with a 2-haloethanol followed by an intramolecular Williamson ether synthesis. This approach offers a straightforward and efficient route to enantiopure 3-substituted morpholines, which are valuable intermediates in the development of novel therapeutics.

Introduction

The morpholine ring is a privileged scaffold in drug discovery, prized for its ability to improve physicochemical properties such as aqueous solubility, metabolic stability, and pharmacokinetic parameters. Substituted morpholines are integral components of numerous approved drugs and clinical candidates, demonstrating a wide range of biological activities. The synthesis of

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enantiomerically pure substituted morpholines is therefore of significant interest to the pharmaceutical industry.

L-valinol, a chiral amino alcohol derived from the natural amino acid L-valine, serves as an excellent starting material for the synthesis of chiral **3-isopropylmorpholine**. The isopropyl group at the 3-position can provide beneficial steric and lipophilic interactions with biological targets. This protocol details a reliable and scalable method for this transformation.

Applications in Drug Development

Substituted morpholines are key components in a variety of therapeutic agents. The incorporation of a **3-isopropylmorpholine** moiety can be a strategic approach in lead optimization to:

- Improve Metabolic Stability: The morpholine ring is generally resistant to metabolic degradation.
- Enhance Solubility: The nitrogen and oxygen heteroatoms can engage in hydrogen bonding, improving aqueous solubility.
- Modulate Lipophilicity: The isopropyl group provides a lipophilic element that can be crucial for membrane permeability and target engagement.
- Explore Chemical Space: Provides a rigid scaffold to orient substituents for optimal interaction with biological targets.

Experimental Protocol: Synthesis of (S)-3-Isopropylmorpholine from L-Valinol

This protocol describes a two-step, one-pot synthesis. The first step is the N-alkylation of L-valinol with 2-bromoethanol. The second step is an intramolecular cyclization to form the morpholine ring.

Materials:

- L-Valinol ((S)-2-Amino-3-methyl-1-butanol)

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- 2-Bromoethanol
- Potassium Carbonate (K_2CO_3)
- Sodium Hydride (NaH), 60% dispersion in mineral oil
- N,N-Dimethylformamide (DMF), anhydrous
- Dichloromethane (DCM)
- Saturated aqueous Sodium Bicarbonate ($NaHCO_3$) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous Magnesium Sulfate ($MgSO_4$)
- Ethyl Acetate (EtOAc)
- Hexanes
- Silica gel for column chromatography

Instrumentation:

- Round-bottom flasks
- Magnetic stirrer and stir bars
- Reflux condenser
- Heating mantle or oil bath
- Separatory funnel
- Rotary evaporator
- Glassware for column chromatography
- NMR Spectrometer

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- Mass Spectrometer
- FT-IR Spectrometer

Procedure:

Step 1: N-(2-hydroxyethyl)-L-valinol Synthesis (Intermediate)

- To a solution of L-valinol (1.0 eq) in anhydrous DMF, add potassium carbonate (2.5 eq).
- Slowly add 2-bromoethanol (1.1 eq) to the suspension at room temperature.
- Heat the reaction mixture to 80 °C and stir for 12-16 hours.
- Monitor the reaction progress by Thin Layer Chromatography (TLC).
- After completion, cool the reaction mixture to room temperature.

Step 2: Intramolecular Cyclization to (S)-**3-Isopropylmorpholine**

- Cool the reaction mixture from Step 1 to 0 °C in an ice bath.
- Carefully add sodium hydride (1.5 eq) portion-wise to the stirred solution. Caution: Hydrogen gas is evolved. Ensure proper ventilation.
- After the addition is complete, allow the reaction to warm to room temperature and stir for an additional 4-6 hours.
- Monitor the cyclization by TLC.
- Upon completion, quench the reaction by the slow addition of water at 0 °C.
- Extract the aqueous layer with dichloromethane (3 x volumes).
- Combine the organic layers, wash with brine, dry over anhydrous $MgSO_4$, and filter.
- Concentrate the filtrate under reduced pressure using a rotary evaporator to obtain the crude product.

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Purification:

- Purify the crude (S)-**3-isopropylmorpholine** by silica gel column chromatography using a gradient of ethyl acetate in hexanes.
- Combine the fractions containing the pure product and concentrate under reduced pressure to yield the final product as a colorless oil.

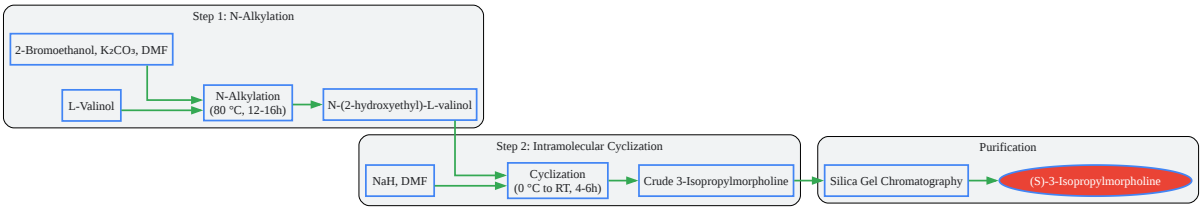
Data Presentation

The following table summarizes the expected quantitative data for the synthesis of (S)-**3-isopropylmorpholine**.

Parameter	Expected Value
Yield	
Overall Yield	65-75%
Purity	
Purity (by NMR)	>95%
Analytical Data	
^{1}H NMR ($CDCl_3$, 400 MHz)	δ (ppm): 3.85-3.75 (m, 2H), 3.65-3.55 (m, 1H), 2.90-2.70 (m, 3H), 2.55-2.45 (m, 1H), 1.80-1.70 (m, 1H), 0.95 (d, J=6.8 Hz, 3H), 0.90 (d, J=6.8 Hz, 3H)
^{13}C NMR ($CDCl_3$, 100 MHz)	δ (ppm): 72.8, 67.5, 61.2, 50.1, 32.4, 19.8, 18.5
Mass Spectrometry (ESI+)	m/z: 144.2 $[M+H]^+$
FT-IR (neat)	ν (cm^{-1}): 3320 (N-H), 2950, 2870 (C-H), 1120 (C-O-C)

Visualizations

Experimental Workflow



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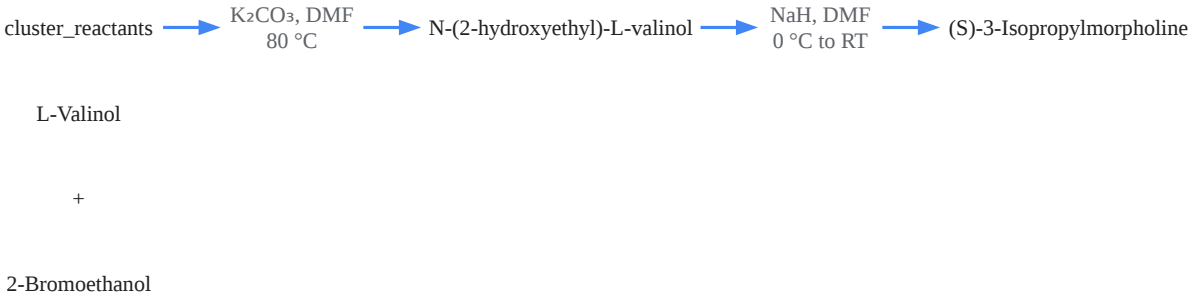
Caption: Workflow for the synthesis of (S)-**3-isopropylmorpholine**.

Reaction Scheme



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Caption: Reaction scheme for **3-isopropylmorpholine** synthesis.

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